

Application Notes and Protocols for Kinobeads-Based Screening of AAK1 Inhibitors

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Compound of Interest

Compound Name: TIM-098a

Cat. No.: B12382744

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Introduction

Adaptor-associated kinase 1 (AAK1) is a serine/threonine kinase that plays a crucial role in clathrin-mediated endocytosis, a fundamental process for intracellular trafficking, nutrient uptake, and signaling pathway modulation. AAK1's involvement in various signaling pathways, including the Notch and WNT pathways, has implicated it in a range of diseases, from neurological disorders to viral infections and cancer. This makes AAK1 a compelling target for therapeutic intervention.

Kinobeads-based screening is a powerful chemical proteomics methodology for identifying and characterizing kinase inhibitors. This technique utilizes broadly selective kinase inhibitors immobilized on beads to capture a significant portion of the cellular kinome. In a competitive binding format, test compounds are introduced to cell lysates, and their ability to displace kinases from the Kinobeads is quantified by mass spectrometry. This approach allows for the unbiased identification of inhibitor targets and the determination of their binding affinities in a near-native environment.

These application notes provide a detailed protocol for utilizing a specific Kinobeads-based screening methodology to identify and characterize inhibitors of AAK1, based on the successful discovery of the novel AAK1 inhibitor, **TIM-098a**.

Data Presentation

The following tables summarize the quantitative data for the inhibition of AAK1 by the parent compound TIM-063 and its more potent derivative, **TIM-098a**, as identified through Kinobeads-based screening and subsequent validation assays.

Table 1: In Vitro AAK1 Inhibition Data^[1]

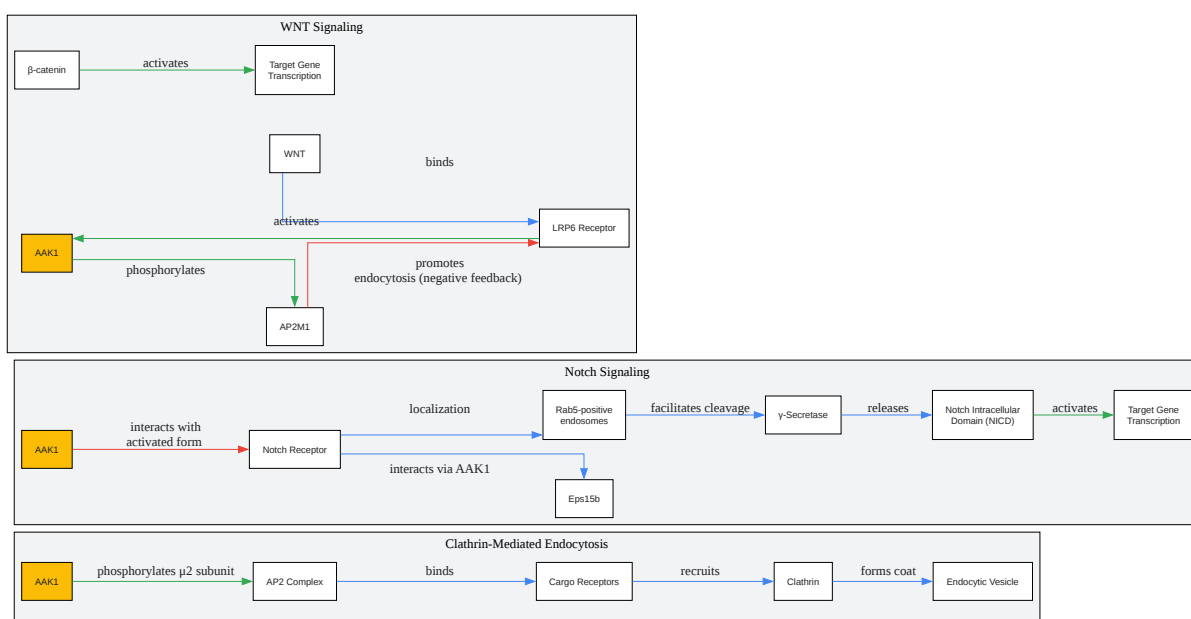
Compound	Description	Target Kinase	IC50 (μM)
TIM-063	CaMKK inhibitor	AAK1	8.51
TIM-098a	TIM-063 derivative	AAK1	0.24

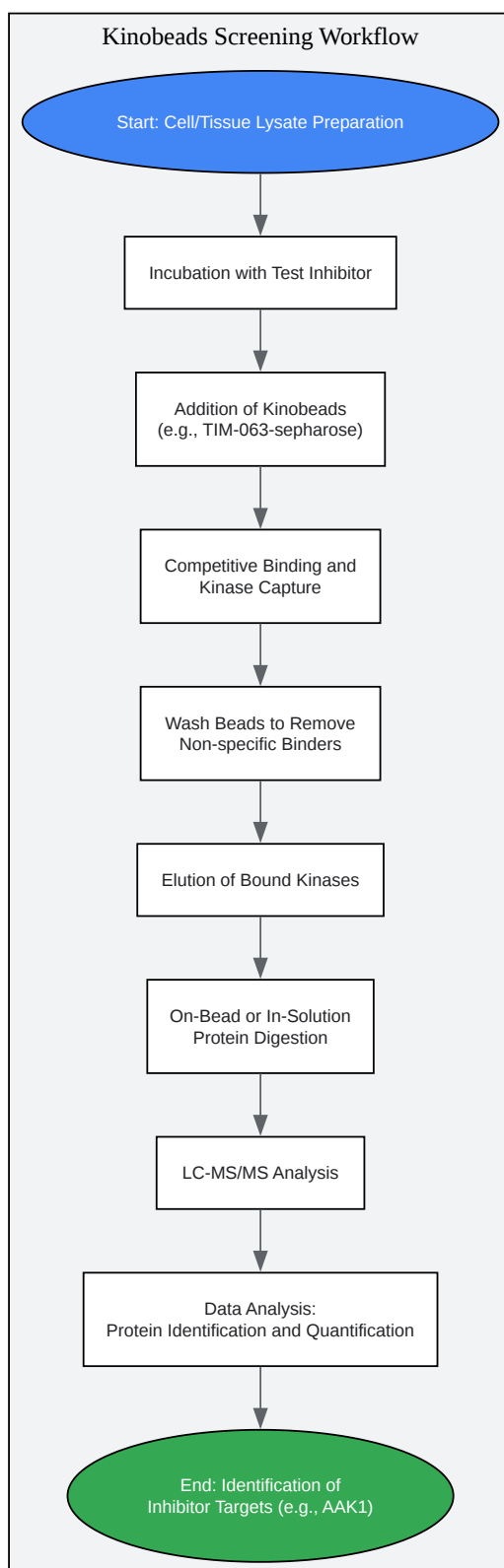
Table 2: Cellular AAK1 Inhibition Data^[1]

Compound	Description	Cell Line	IC50 (μM)
TIM-098a	TIM-063 derivative	Transfected Cultured Cells	0.87

Signaling Pathways Involving AAK1

Understanding the signaling context of AAK1 is critical for interpreting the effects of its inhibitors. AAK1 is a key regulator of clathrin-mediated endocytosis and is involved in the Notch and WNT signaling pathways.





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References

- 1. Comprehensive Guide to Cell Lysis and Protein Extraction Method - Creative Proteomics [creative-proteomics.com]
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